

# 4-(Hydroxymethyl)benzeneboronic acid molecular weight and formula

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Compound of Interest

4-(Hydroxymethyl)benzeneboronic
acid

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## Technical Overview of 4-(Hydroxymethyl)benzeneboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **4-(Hydroxymethyl)benzeneboronic acid**, a versatile reagent in organic synthesis and medicinal chemistry.

### **Core Molecular Data**

The fundamental molecular properties of **4-(Hydroxymethyl)benzeneboronic acid** are summarized below.

Property	Value
Molecular Formula	C7H9BO3[1][2][3][4][5]
Molecular Weight	151.96 g/mol [1][2][3][6]
IUPAC Name	[4-(hydroxymethyl)phenyl]boronic acid[1][4][5]
CAS Number	59016-93-2[1][2][3][6]
Synonyms	4-(Hydroxymethyl)phenylboronic acid, (4-Boronophenyl)methanol[1][2][3][4]



**Physicochemical Properties** 

Property	Value
Appearance	White powder[3]
Melting Point	251-256 °C[3][6][7][8][9]
Solubility	Soluble in Water (25 g/L)[9]

## **Applications and Reactivity**

**4-(Hydroxymethyl)benzeneboronic acid** is a valuable building block in the synthesis of complex organic molecules. Its utility stems from the presence of two key functional groups: the phenylboronic acid and the hydroxymethyl group[2].

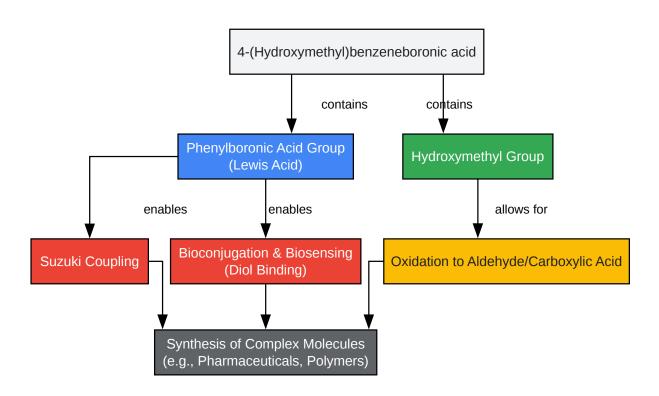
- Drug Development: It serves as a crucial intermediate in the synthesis of pharmaceuticals, including mTOR kinase inhibitors and HIV protease inhibitors with activity against resistant viruses[3][6][7]. Its ability to interact with biological targets makes it particularly useful in the development of anti-cancer agents[3].
- Suzuki Coupling Reactions: The phenylboronic acid moiety makes it a common reactant in Suzuki coupling reactions, a powerful method for forming carbon-carbon bonds[7].
- Bioconjugation: The compound is utilized to attach biomolecules, such as proteins, to other molecules or surfaces, which is beneficial for drug delivery systems[3].
- Biosensing: Its capacity for selective binding to specific biomolecules allows for its use in the development of innovative diagnostic tools and sensors[3].
- Polymer Chemistry: It is used in the synthesis of boron-containing polymers, which exhibit unique properties for materials science applications[3].

The hydroxymethyl group can be oxidized to form the corresponding aldehyde (4-formylphenylboronic acid) or further to a carboxylic acid (4-carboxyphenylboronic acid), expanding its synthetic versatility[2].



# **Logical Relationship of Functional Groups to Applications**

The diagram below illustrates the relationship between the compound's functional groups and its primary applications.



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Caption: Functional groups of the title compound and their resulting chemical applications.

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